

An In-depth Technical Guide to Sulphur Blue 11: Chemical Properties and Structure

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Compound of Interest

Compound Name: Sulphur Blue 11

Cat. No.: B1170598

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Introduction

Sulphur Blue 11, identified by the Colour Index (C.I.) number 53235 and CAS Registry Number 1326-98-3, is a synthetic sulfur dye recognized for its navy-blue hue.^[1] As a member of the sulfur dye class, it is primarily utilized in the textile industry for dyeing cellulosic fibers, such as cotton and viscose, due to its excellent wash-fastness and cost-effectiveness.^{[2][3][4]} This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **Sulphur Blue 11**, tailored for a scientific audience.

Chemical Structure

The precise molecular structure of **Sulphur Blue 11**, like most sulfur dyes, is complex and not definitively characterized. It is understood to be a heterogeneous, high-molecular-weight polymer.^{[3][5]} The dye is produced through the sulfurization of 4-(2,4-dinitrophenyl)amino-phenol.^[1] This process involves the reduction of the nitro groups and the introduction of sulfur linkages, leading to the formation of a complex chromophore. The resulting structure is believed to contain phenothiazine and thianthrene subunits interconnected by disulfide ($-S-S-$) and polysulfide ($-S_n-$) bridges.^[3]

Due to the complex and polymeric nature of **Sulphur Blue 11**, a generalized structure is presented below to illustrate the key functional moieties.

A diagram illustrating the synthesis of the generalized structure of **Sulphur Blue 11**.

Chemical Properties

Sulphur Blue 11 exhibits chemical properties characteristic of the sulfur dye class. A summary of its key properties is provided in the table below.

Property	Description
CAS Registry Number	1326-98-3[1]
C.I. Name	Sulphur Blue 11, C.I. 53235[1]
Synonyms	Sulfurized 4-[(2,4-dinitrophenyl)amino]phenol, Sulphur Direct Blue RL, Sulphur Navy Blue RL[1]
Appearance	Navy blue solid[3]
Solubility	Insoluble in water; soluble in an aqueous solution of a reducing agent like sodium sulfide. [2][3] Elemental sulfur is moderately soluble in solvents like toluene and benzene.[6]
Fastness Properties	Good wash-fastness; poor fastness to chlorine-based bleaching agents.[3][5]
Chemical Stability	Decomposed by acids with the liberation of hydrogen sulfide (H ₂ S).[5]
Heat Resistance	Moderate to good heat resistance.[2]

Experimental Protocols

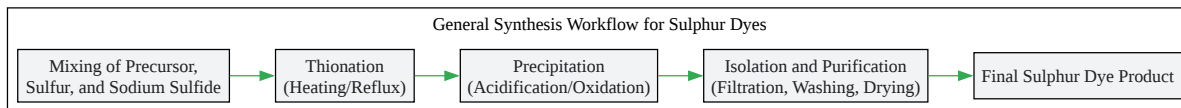
General Synthesis of Sulphur Dyes

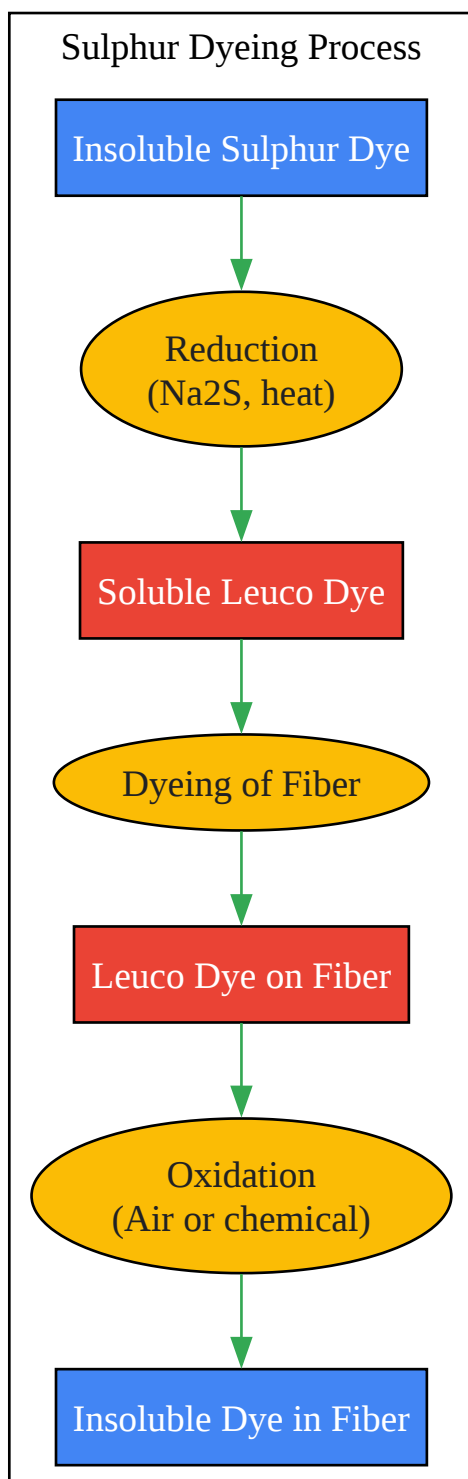
The synthesis of **Sulphur Blue 11** involves the thionation of an organic intermediate. While specific industrial protocols are proprietary, a general laboratory-scale synthesis for a sulfur dye can be outlined as follows:

- Preparation of the Reaction Mixture: The aromatic intermediate, such as 4-(2,4-dinitrophenyl)amino-phenol, is mixed with sulfur and sodium sulfide.[3][7] The reaction can

be carried out by either baking the dry mixture or by boiling the components under reflux in a suitable solvent like water or an alcohol.[8]

- **Thionation (Sulfurization):** The mixture is heated to a high temperature, typically in a closed vessel. For many sulfur dyes, this temperature is around 80-95°C.[3][9] The duration of heating is critical and influences the final properties of the dye.
- **Precipitation and Isolation:** After the reaction is complete, the dye is precipitated from the reaction mixture. This can be achieved through acidification or oxidation.[5]
- **Purification:** The crude dye is then filtered, washed thoroughly with water to remove unreacted starting materials and byproducts, and subsequently dried.





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